Spectroscopic Characterization of 5,5-Dimethylazepan-2-one: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5,5-Dimethylazepan-2-one*
CAS No.:	*62596-04-7*
Cat. No.:	*B1337428*

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Introduction

5,5-Dimethylazepan-2-one, a substituted derivative of ε-caprolactam, presents a unique structural framework of interest in synthetic and medicinal chemistry. The presence of a gem-dimethyl group at the C5 position significantly influences the conformational dynamics and spectroscopic properties of the seven-membered lactam ring. A thorough characterization of this molecule is paramount for its identification, purity assessment, and for understanding its chemical behavior. This guide provides a comprehensive analysis of the expected spectroscopic data for **5,5-dimethylazepan-2-one**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The interpretations herein are based on fundamental principles and comparative analysis with structurally related compounds.

Molecular Structure and Numbering

To facilitate the discussion of spectroscopic data, the atomic numbering convention for **5,5-dimethylazepan-2-one** is established as follows:

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Caption: Atomic numbering of **5,5-dimethylazepan-2-one**.

^{1}H NMR Spectroscopy

Theoretical Framework: Proton NMR (^{1}H NMR) spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. The chemical shift (δ) is influenced by the electron density around the proton, with nearby electronegative atoms causing a downfield shift (higher δ). Spin-spin coupling between adjacent, non-equivalent protons results in the splitting of signals into multiplets.

Predicted ^{1}H NMR Spectrum ($CDCl_3$, 400 MHz):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~ 6.0 - 7.0	Broad Singlet	1H	N-H	The amide proton is typically broad due to quadrupole broadening and exchange. Its chemical shift can be solvent and concentration-dependent.
~ 3.20	Triplet	2H	C7-H_2	These protons are adjacent to the nitrogen atom, resulting in a downfield shift. They are coupled to the C6 protons.
~ 2.45	Triplet	2H	C2-H_2	Protons alpha to the carbonyl group are deshielded and appear as a triplet due to coupling with the C3 protons.
~ 1.70	Multiplet	2H	C4-H_2	These methylene protons are coupled to both C3 and C6 protons, likely resulting in a

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				more complex multiplet.
~ 1.55	Triplet	2H	C6-H_2	These protons are coupled to the C7 protons.
~ 1.05	Singlet	6H	C5-$(CH_3)_2$	The two methyl groups are chemically equivalent and have no adjacent protons to couple with, resulting in a sharp singlet.

Interpretation: The ^{1}H NMR spectrum of **5,5-dimethylazepan-2-one** is expected to show five distinct signals corresponding to the different proton environments. The amide proton (N-H) will likely appear as a broad singlet in the downfield region. The methylene protons adjacent to the nitrogen (C7-H_2) and the carbonyl group (C2-H_2) will be the most deshielded of the aliphatic protons. The gem-dimethyl group at the C5 position will give rise to a characteristic sharp singlet, integrating to six protons. The remaining methylene protons at C4 and C6 will appear in the upfield region, with the C4 protons potentially showing a more complex splitting pattern due to coupling with two different methylene groups. The prediction of chemical shifts for alkane chains can be complex, but models have been developed to estimate these values.[1][2]

Methodology: Acquiring ^{1}H NMR Data

- Sample Preparation: Dissolve approximately 5-10 mg of **5,5-dimethylazepan-2-one** in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Number of scans: 16-32

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- Relaxation delay: 1.0 s
- Acquisition time: ~4 s
- Spectral width: ~16 ppm

- Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Integrate the signals and determine the chemical shifts relative to TMS (δ = 0.00 ppm).

^{13}C NMR Spectroscopy

Theoretical Framework: Carbon-13 NMR spectroscopy provides information on the carbon skeleton of a molecule. The chemical shift of each carbon is dependent on its hybridization and the electronegativity of attached atoms. Carbonyl carbons are significantly deshielded and appear far downfield.

Predicted ^{13}C NMR Spectrum ($CDCl_3$, 101 MHz):

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Chemical Shift (δ, ppm)	Assignment	Rationale
~ 177	C2 (C=O)	The carbonyl carbon of the amide is highly deshielded. This is a characteristic chemical shift for lactams.
~ 49	C7	This carbon is adjacent to the nitrogen atom, leading to a downfield shift.
~ 40	C4	Aliphatic methylene carbon.
~ 37	C6	Aliphatic methylene carbon.
~ 36	C2	Methylene carbon alpha to the carbonyl group.
~ 31	C5	Quaternary carbon, its shift is influenced by the attached methyl groups.
~ 28	C8, C9 $(CH_3)_2$	The two equivalent methyl carbons.

Interpretation: The proton-decoupled ^{13}C NMR spectrum is expected to display seven signals. The most downfield signal will be the carbonyl carbon (C2) of the lactam, typically appearing around 177 ppm. The carbon adjacent to the nitrogen (C7) will be the most deshielded of the sp^3 carbons. The quaternary carbon (C5) will be identifiable by its lower intensity in a standard spectrum. The remaining methylene carbons (C2, C4, C6) and the two equivalent methyl carbons will appear in the aliphatic region. The chemical shifts are predicted by analogy with data for compounds like 2,2-dimethylcyclohexanone and 5,5-dimethyl-2-pyrrolidinone.[3][4] For instance, in 5,5-dimethyl-2-pyrrolidinone, a smaller ring lactam, the quaternary carbon and methyl groups show distinct signals.[4]

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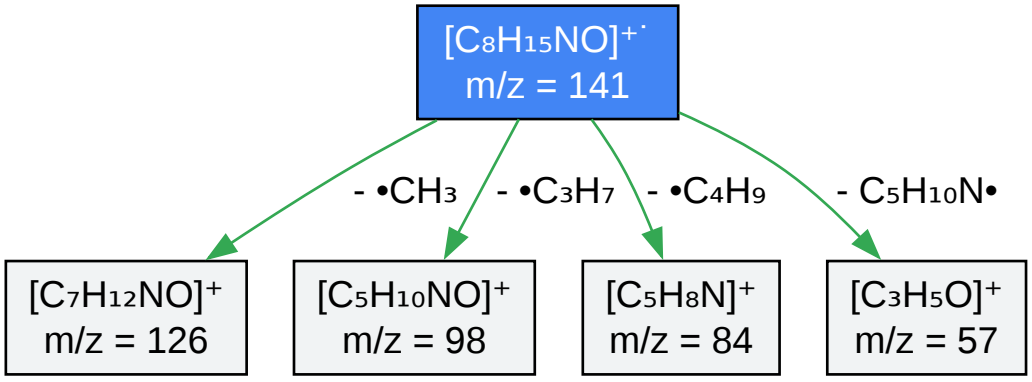

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Caption: Plausible fragmentation pathway for **5,5-dimethylazepan-2-one** in EI-MS.

Methodology: Acquiring Mass Spectra

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC-MS).
- Ionization: Use Electron Ionization (EI) at 70 eV.
- Analysis: Scan a mass range, for example, from m/z 40 to 200.
- Data Interpretation: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure.

Conclusion

This guide provides a detailed, albeit predictive, overview of the key spectroscopic features of **5,5-dimethylazepan-2-one**. The interpretations are grounded in the fundamental principles of each analytical technique and supported by data from structurally analogous compounds. The predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data presented herein should serve as a valuable reference for researchers working with this molecule, aiding in its synthesis, purification, and structural confirmation. Experimental verification of these predictions will be the ultimate confirmation of the spectroscopic profile of this compound.

References

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- Abraham, R. J., et al. "Substituent chemical shifts in NMR spectroscopy. Part 6. A model for the calculation of proton chemical shifts in substituted alkanes." Journal of the Chemical Society, Perkin Transactions 2 (1990): 535-543. [Link]
- Tsyb, O. A., et al. "Scheme for the fragmentation of a caprolactam linear dimer..." ResearchGate, 2013. [Link]
- SpectraBase. "2,2-Dimethyl-cyclohexanone." Wiley, 2023. [Link]
- Abraham, R. J., et al. "Substituent chemical shifts in NMR spectroscopy. Part 6. A model for the calculation of proton chemical shifts in substituted alkanes." ResearchGate, 2022. [Link]
- SpectraBase. "5,5-Dimethyl-2-pyrrolidinone." Wiley, 2023. [Link]
- SpectraBase. "5,5-Dimethyl-2-pyrrolidinone." Wiley, 2023. [Link]
- Lin, C. H., et al. "LC-MS-MS mass spectra of (A) caprolactam..." ResearchGate, 2011. [Link]
- Schulz, M., et al. "FTIR spectrum of ε-caprolactam..." ResearchGate, 2019. [Link]
- NIST. "Caprolactam." NIST WebBook, 2023. [Link]
- NIST. "Caprolactam." NIST WebBook, 2023. [Link]
- NIST. "Cyclohexanone, 2,2-dimethyl-." NIST WebBook, 2023. [Link]
- Ramakrishna, S., and Prasad, K. S. "Synthesis And Characterization Of Caprolactam Derivatives..." RJ Wave, 2017. [Link]
- NIST. "Caprolactam." NIST WebBook, 2023. [Link]

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Sources

- 1. Substituent chemical shifts in NMR spectroscopy. Part 6. A model for the calculation of proton chemical shifts in substituted alkanes - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. spectrabase.com [spectrabase.com]
- 4. spectrabase.com [spectrabase.com]

- To cite this document: BenchChem. [Spectroscopic Characterization of 5,5-Dimethylazepan-2-one: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337428/docs#spectroscopic-characterization-of-5-5-dimethylazepan-2-one-an-in-depth-technical-guide]

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